Application Notes and Protocols for the Quantification of 2,5-Dihydroxybenzohydrazide

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Compound of Interest

Compound Name:	*2,5-Dihydroxybenzohydrazide*
CAS No.:	*15791-90-9*
Cat. No.:	*B094419*

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of 2,5-Dihydroxybenzohydrazide Quantification

2,5-Dihydroxybenzohydrazide is a versatile molecule with a chemical structure that lends itself to a variety of applications, including roles as a reactive intermediate in chemical synthesis and as a potential pharmacophore in drug discovery.[1] Its structure, featuring a dihydroxy-substituted benzene ring and a hydrazide functional group, makes it a subject of interest for its potential antioxidant and biological activities. Accurate and reliable quantification of this compound is paramount for quality control in manufacturing, stability testing of formulations, and for understanding its pharmacokinetic and pharmacodynamic profiles in preclinical and clinical studies.

This comprehensive guide provides detailed analytical methods for the quantification of **2,5-Dihydroxybenzohydrazide**, with a focus on a stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection and a sensitive Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method. The protocols are designed to be robust

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and adhere to the principles of analytical method validation as outlined by the International Council for Harmonisation (ICH) guidelines.[2][3][4]

Physicochemical Properties of 2,5-Dihydroxybenzohydrazide

A thorough understanding of the physicochemical properties of **2,5-Dihydroxybenzohydrazide** is fundamental to the development of robust analytical methods.

Property	Value	Source
Molecular Formula	$C_7H_8N_2O_3$	
Molecular Weight	168.15 g/mol	
Appearance	Solid	[Merck Index]
UV Absorption Maxima (λmax)	Similar phenolic compounds show absorption around 214 nm, 236 nm, and 334 nm in acidic mobile phase.[5][6]	

The presence of the phenolic hydroxyl groups and the hydrazide moiety influences its polarity, solubility, and chromatographic behavior. The conjugated system of the benzene ring provides strong UV absorbance, making UV spectrophotometry a suitable detection method.

Part 1: Stability-Indicating HPLC-UV Method

A stability-indicating method is crucial as it can accurately measure the active pharmaceutical ingredient (API) without interference from its degradation products, impurities, or excipients.[7][8][9] This is achieved by subjecting the analyte to forced degradation under various stress conditions to generate potential degradants and ensuring the chromatographic method can resolve the main peak from these byproducts.[10][11]

Forced Degradation (Stress Testing) Protocol

The objective of forced degradation is to generate a degradation level of 5-20% of the active ingredient.[11]

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- Acid Hydrolysis: Dissolve 10 mg of **2,5-Dihydroxybenzohydrazide** in 10 mL of methanol and add 10 mL of 1 M HCl. Reflux the solution at 60°C for 4 hours. Cool, neutralize with 1 M NaOH, and dilute to a suitable concentration with the mobile phase.
- Base Hydrolysis: Dissolve 10 mg of **2,5-Dihydroxybenzohydrazide** in 10 mL of methanol and add 10 mL of 1 M NaOH. Reflux the solution at 60°C for 2 hours.[9] Cool, neutralize with 1 M HCl, and dilute to a suitable concentration with the mobile phase.
- Oxidative Degradation: Dissolve 10 mg of **2,5-Dihydroxybenzohydrazide** in 10 mL of methanol and add 10 mL of 3% hydrogen peroxide. Keep the solution at room temperature for 24 hours, protected from light. Dilute to a suitable concentration with the mobile phase.
- Thermal Degradation: Expose the solid powder of **2,5-Dihydroxybenzohydrazide** to 80°C in a hot air oven for 48 hours. Dissolve a known weight of the stressed sample in the mobile phase to achieve a suitable concentration.
- Photolytic Degradation: Expose a solution of **2,5-Dihydroxybenzohydrazide** (1 mg/mL in methanol) to UV light (254 nm) and visible light for 24 hours. Dilute to a suitable concentration with the mobile phase.

A control sample (unstressed) should be prepared and analyzed alongside the stressed samples.

Chromatographic Conditions

The selection of a C18 column is based on its wide applicability for the separation of moderately polar compounds. The mobile phase composition is chosen to achieve good peak shape and resolution.

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Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Isocratic elution with Acetonitrile: 0.1% Formic Acid in Water (30:70, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detector	UV-Vis Diode Array Detector (DAD)
Detection Wavelength	236 nm

Sample and Standard Preparation

Proper sample preparation is critical for accurate and reproducible results.[1][12][13]

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **2,5-Dihydroxybenzohydrazide** reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution using the mobile phase to construct a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Solution: For a drug product, accurately weigh a quantity of the formulation equivalent to 10 mg of **2,5-Dihydroxybenzohydrazide**. Disperse it in a suitable solvent, sonicate to ensure complete dissolution of the active ingredient, and then dilute to a final concentration within the calibration range using the mobile phase. Filter the final solution through a 0.45 µm syringe filter before injection.

Method Validation Protocol (as per ICH Q2(R1) Guidelines)

Method validation ensures that the analytical procedure is suitable for its intended purpose.[2][3][4]

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- Specificity: Analyze the blank (mobile phase), a standard solution, a sample solution, and the stressed samples. The method is specific if the peak for **2,5-Dihydroxybenzohydrazide** is well-resolved from any degradation products or excipient peaks.
- Linearity: Analyze the working standard solutions in triplicate. Plot the peak area against the concentration and perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.999.[3]
- Accuracy (Recovery): Perform recovery studies by spiking a blank matrix with the analyte at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration). The mean recovery should be within 98.0% to 102.0%.[14]
- Precision:
  - Repeatability (Intra-day precision): Analyze six replicate samples at 100% of the target concentration on the same day. The Relative Standard Deviation (%RSD) should be ≤ 2%.
  - Intermediate Precision (Inter-day precision): Repeat the analysis on a different day with a different analyst or instrument. The %RSD should be ≤ 2%.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine LOD and LOQ based on the signal-to-noise ratio (3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.
- Robustness: Intentionally vary chromatographic parameters such as mobile phase composition (±2%), pH (±0.2 units), flow rate (±0.1 mL/min), and column temperature (±2°C) to assess the method's reliability. The system suitability parameters should remain within acceptable limits.

System Suitability

Before each analytical run, inject a standard solution five times. The system is deemed suitable for analysis if the %RSD of the peak area is ≤ 2.0%, the theoretical plates are > 2000, and the tailing factor is ≤ 1.5.

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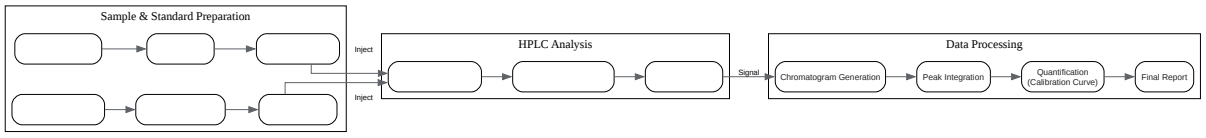

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Caption: HPLC-UV analysis workflow for **2,5-Dihydroxybenzohydrazide**.

Part 2: High-Sensitivity LC-MS/MS Method

For applications requiring higher sensitivity and selectivity, such as the analysis of low concentrations of **2,5-Dihydroxybenzohydrazide** in biological matrices, an LC-MS/MS method is recommended. This technique offers excellent specificity through the monitoring of specific precursor-to-product ion transitions.

Rationale for LC-MS/MS

LC-MS/MS provides several advantages over conventional HPLC-UV:

- Enhanced Sensitivity: Achieves lower limits of detection and quantification.
- Superior Selectivity: Minimizes interference from complex sample matrices.
- Structural Confirmation: Provides mass-to-charge ratio information, aiding in peak identification.

LC-MS/MS System and Conditions

The following conditions can serve as a starting point for method development and can be optimized further.

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Parameter	Condition
LC System	Waters ACQUITY UPLC I-Class or equivalent
MS System	Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or equivalent)
Column	C18, 2.1 x 50 mm, 1.8 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Elution	5% B to 95% B over 5 minutes, hold for 1 minute, then re-equilibrate
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transition	To be determined by direct infusion of a standard solution (e.g., precursor ion $[M+H]^+$, with subsequent optimization of product ions and collision energy)

Sample Preparation for Biological Matrices (e.g., Plasma)

- Protein Precipitation: To 100 µL of plasma sample, add 300 µL of ice-cold acetonitrile containing an appropriate internal standard.
- Vortex and Centrifuge: Vortex the mixture for 1 minute, then centrifuge at 10,000 rpm for 10 minutes.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.

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- Evaporation and Reconstitution: Evaporate the supernatant to dryness under a stream of nitrogen. Reconstitute the residue in 100 µL of the initial mobile phase.
- Analysis: Inject the reconstituted sample into the LC-MS/MS system.

Method Validation for LC-MS/MS

The validation parameters are similar to the HPLC-UV method but with a greater emphasis on matrix effects, recovery, and stability in the biological matrix, following relevant regulatory guidelines.

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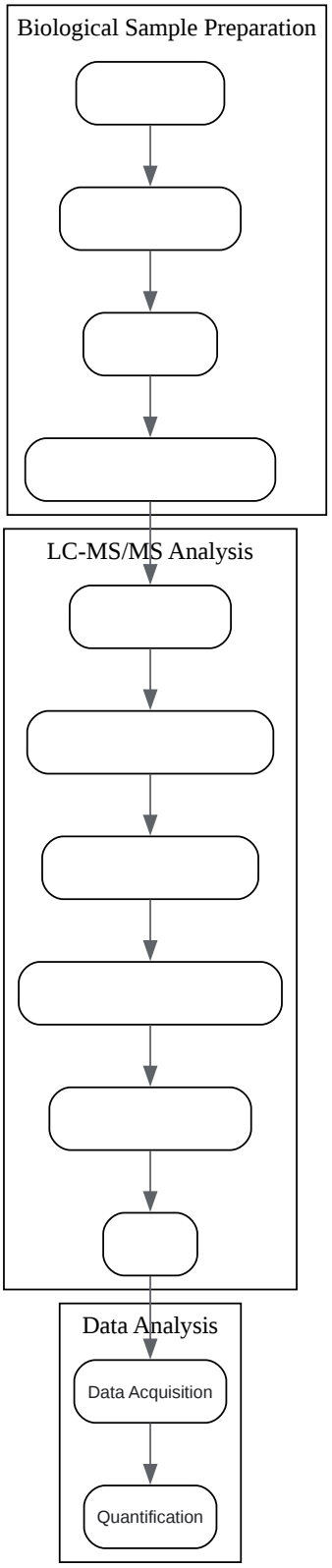

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Caption: LC-MS/MS workflow for high-sensitivity quantification.

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Conclusion and Further Considerations

The analytical methods detailed in this application note provide robust and reliable frameworks for the quantification of **2,5-Dihydroxybenzohydrazide**. The stability-indicating HPLC-UV method is well-suited for routine quality control and stability studies of pharmaceutical formulations. For bioanalytical applications requiring higher sensitivity, the LC-MS/MS method offers superior performance.

It is imperative that any method transfer to a new laboratory or for a new application undergoes at least a partial validation to ensure its suitability. The choice of internal standard for the LC-MS/MS method should be carefully considered, with an isotopically labeled analog of **2,5-Dihydroxybenzohydrazide** being the ideal choice to compensate for matrix effects and variability in sample processing.

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